

Synthesis of Diethyl Benzamidomalonate: A Technical Guide

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Compound of Interest

Compound Name: *Diethyl benzamidomalonate*

Cat. No.: *B105155*

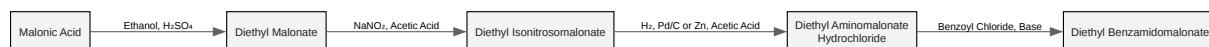
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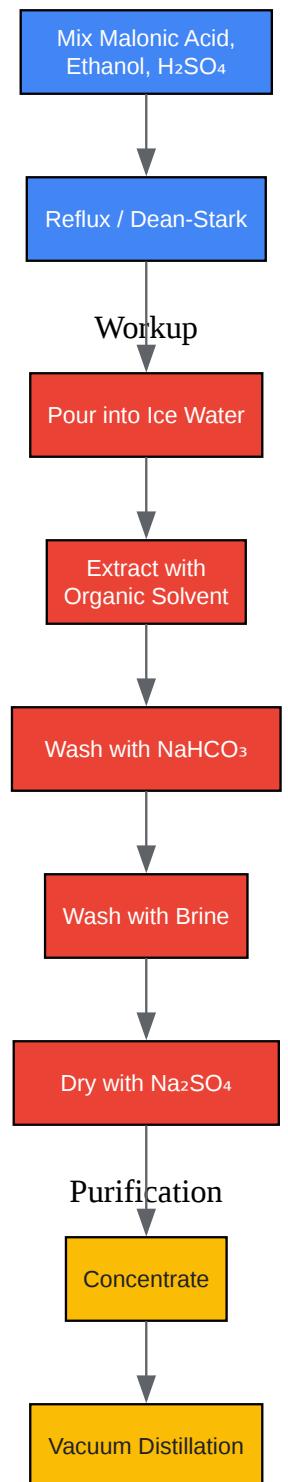
This in-depth technical guide details the multi-step synthesis of **diethyl benzamidomalonate**, a valuable intermediate in the preparation of various organic compounds, particularly substituted amino acids. The synthesis commences with the readily available starting material, malonic acid, and proceeds through a series of four key transformations: esterification, nitrosation, reduction, and final benzoylation. This document provides detailed experimental protocols for each stage, quantitative data presented in clear tabular formats, and visualizations of the chemical pathways and experimental workflows.

Overall Synthesis Pathway

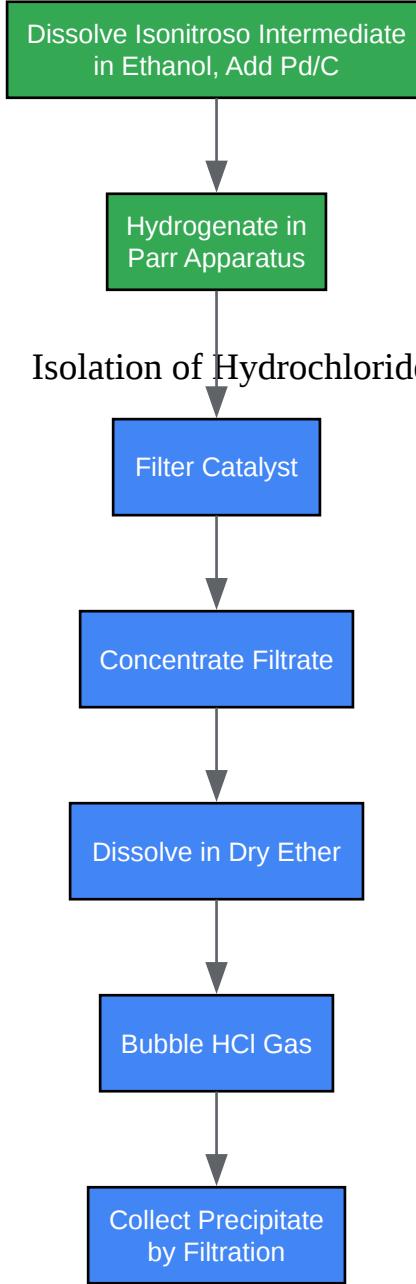
The synthesis of **diethyl benzamidomalonate** from malonic acid is a sequential process involving the formation of key intermediates. The overall transformation can be summarized as follows:



Reaction



Catalytic Hydrogenation



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